

Nopco NXZ storage temperature viscosity effects

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Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

Cat. No.: S1824518

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Technical Data for Nopco NXZ

The table below summarizes the key physical properties and application information for **Nopco NXZ** based on the available data [1].

Property	Specification / Value	Condition / Note
Composition	Mixture of mineral oil, metallic soap, nonionic surfactant	[1]
Typical Viscosity	170 mPa·s	At 25°C [1]
	2200 mPa·s	At 5°C [1]
Recommended Storage Temperature	5°C - 40°C	Based on a similar product emulsion [2]
Appearance	Light yellowish brown liquid	[1]
Specific Gravity	0.89	At 20°C [1]
Ionisity	Nonionic	[1]

Property	Specification / Value	Condition / Note
Flash Point	174 °C	[1]
Typical Use Level	0.1 - 0.3 mass%	On solid weight of emulsions/latexes [1]

Troubleshooting Guide

Here are solutions to common issues you might encounter in the lab:

- Problem: High Viscosity or Gel Formation
 - Cause & Solution: The most likely cause is storage at low temperatures. Note the significant increase in viscosity from **170 mPa·s at 25°C to 2200 mPa·s at 5°C** [1]. If the material has been stored in a cold environment, warm it to room temperature (around 25°C) and mix thoroughly until it returns to a uniform, liquid state [1].
- Problem: Separation or Settling After Long Storage
 - Cause & Solution: Extended storage can lead to the components separating. **Always mix the product well** before use to re-disperse any separated material [1].
- Problem: Inefficient Defoaming
 - Cause & Solution: This could be due to incorrect dosage or improper dilution. Ensure the usage level is between **0.1-0.3%** on the solid weight of your emulsion [1]. If diluting with water, add water under continuous mixing. Using the product without prior mixing after long storage can also cause this issue.

Frequently Asked Questions

- **How should I dilute Nopco NXZ?**
 - **Nopco NXZ** can be used directly or diluted with water. If you choose to dilute it, you must add the water under continuous mixing to ensure a consistent dispersion [1].
- **What is the best practice for storing Nopco NXZ?**

- While a specific storage temperature for **Nopco NXZ** is not listed, a related high-gloss paint emulsion (SA-456) that uses **Nopco NXZ** recommends storage between **5°C and 40°C** [2]. It is also advised to avoid direct sunlight [2]. For **Nopco NXZ**, storing in a cool, stable environment away from direct heat and sunlight is prudent.
- **What is the CAS number for Nopco NXZ?**
 - The CAS number for **Nopco NXZ** is **12794-56-8** [3] [4].

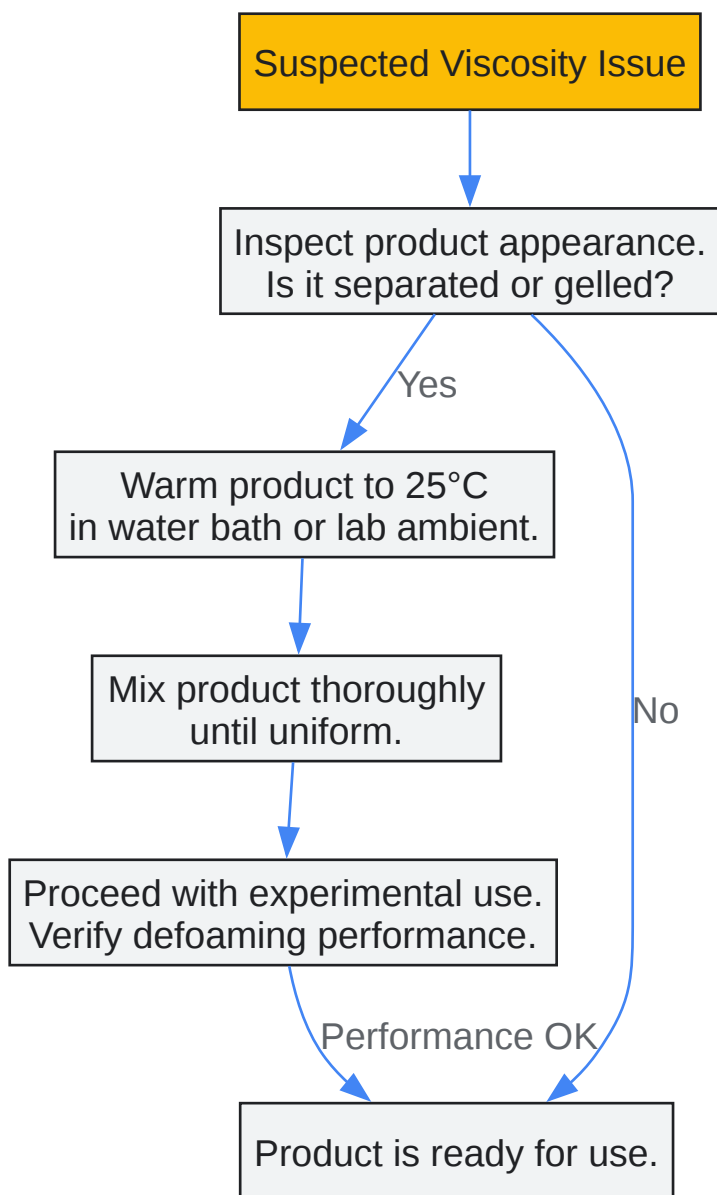
Experimental Protocol for Viscosity Testing

This procedure outlines how to verify the viscosity of **Nopco NXZ** in your lab, which is crucial if you suspect storage-related issues.

- **1. Objective:** To measure the viscosity of a **Nopco NXZ** sample after it has been equilibrated to 25°C.
- **2. Materials:**
 - **Nopco NXZ** sample
 - Viscometer (e.g., Brookfield-type)
 - Temperature-controlled water bath
 - Glass beaker
 - Thermometer
- **3. Method:**
 - If the sample has been stored in a cool place, allow it to stand in a lab environment at approximately 25°C until it reaches room temperature. For faster results, you may use a water bath set to **25°C**.
 - Gently mix the sample by inverting the container several times to ensure it is uniform.
 - Pour a representative sample into the glass beaker.
 - Place the beaker in the water bath to maintain a stable temperature of **25°C**.
 - Insert the viscometer spindle into the sample and measure the viscosity once the reading stabilizes.
- **4. Expected Result:** A properly stored and mixed sample should have a viscosity close to **170 mPa·s** at 25°C [1]. A significantly higher reading suggests the product may need further warming or more vigorous mixing.

Decision Workflow for Handling Viscosity Issues

The following diagram outlines the logical steps to take if you encounter a viscosity issue with **Nopco NXZ**.



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